

# N-Propylimidazole: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *1-Propyl-1H-imidazole*

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An In-depth Whitepaper on the Discovery, History, Properties, and Applications of a Versatile Heterocyclic Compound

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of N-propylimidazole, a substituted imidazole that has garnered interest in various scientific fields, including organic synthesis, materials science, and pharmaceutical development. This document covers the historical context of its synthesis, its physicochemical and spectroscopic properties, established and potential applications, and a summary of its known biological activities.

## Introduction and Historical Context

While the precise first synthesis of N-propylimidazole is not prominently documented in readily available literature, its development is rooted in the broader history of N-alkylimidazole synthesis. The alkylation of imidazoles is a fundamental reaction in heterocyclic chemistry, with numerous methods developed over the past century. Early methods for N-alkylation of imidazoles often involved the reaction of the imidazole salt with an alkyl halide.

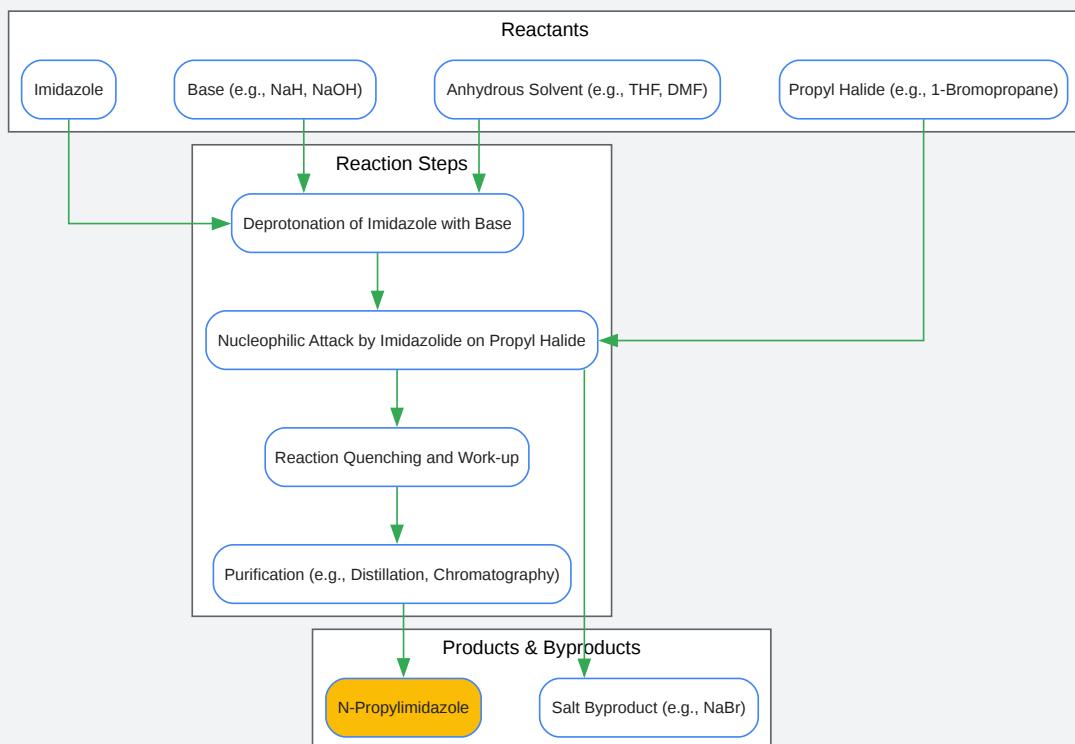
A widely employed and illustrative method for the synthesis of N-propylimidazole is the reaction of imidazole with a propyl halide, such as 1-bromopropane, in the presence of a base. This

reaction proceeds via the deprotonation of the imidazole ring to form an imidazolide anion, which then acts as a nucleophile to displace the halide from the alkyl halide.

## Logical Workflow for a Typical N-alkylation of Imidazole

Below is a generalized workflow for the synthesis of N-propylimidazole, a common procedure adapted in many laboratories.

General Synthesis Workflow for N-Propylimidazole

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Caption: Generalized workflow for the synthesis of N-propylimidazole.

## Physicochemical and Spectroscopic Properties

N-propylimidazole is a colorless to pale yellow liquid at room temperature.[\[1\]](#) A summary of its key physical and chemical properties is presented in the table below.

Table 1: Physicochemical Properties of N-Propylimidazole

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>10</sub> N <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	110.16 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	35203-44-2	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	94 °C at 11 mmHg	<a href="#">[3]</a>
Density	~0.95 g/cm <sup>3</sup>	<a href="#">[3]</a>
Refractive Index	1.4810 - 1.4850	<a href="#">[3]</a>
Flash Point	88 °C	<a href="#">[3]</a>

Spectroscopic analysis is crucial for the characterization of N-propylimidazole. The following tables summarize the key spectroscopic data.

Table 2: <sup>1</sup>H NMR Spectroscopic Data for N-Propylimidazole

Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment	Reference(s)
7.46	s	-	H-2 (imidazole ring)	[3]
7.06	s	-	H-4 (imidazole ring)	[3]
6.91	s	-	H-5 (imidazole ring)	[3]
3.90	t	7.2	-CH <sub>2</sub> - (propyl chain)	[3]
1.81	sextet	7.2, 7.4	-CH <sub>2</sub> - (propyl chain)	[3]
0.93	t	7.4	-CH <sub>3</sub> (propyl chain)	[3]
<p>Solvent: CDCl<sub>3</sub>, Frequency: 400 MHz</p>				

Table 3: Other Spectroscopic Data for N-Propylimidazole

Spectroscopic Technique	Key Data Points	Reference(s)
<sup>13</sup> C NMR	Expected peaks around 137, 129, 119, 48, 24, 11 ppm	[1][2]
Infrared (IR) Spectroscopy	Characteristic peaks for C-H, C=N, and C-N stretching	[4]
Mass Spectrometry (MS)	Molecular ion peak (M <sup>+</sup> ) at m/z = 110	[4]

## Experimental Protocols

## Synthesis of N-Propylimidazole

A representative experimental protocol for the synthesis of N-propylimidazole is as follows.[\[3\]](#)

### Materials:

- Imidazole
- Sodium hydride (NaH), 60% dispersion in mineral oil
- 1-Bromopropane
- Anhydrous tetrahydrofuran (THF)
- Diatomaceous earth
- Ethyl acetate
- Hexane
- Magnesium sulfate

### Procedure:

- A solution of imidazole (1.0 eq) in anhydrous THF is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Sodium hydride (1.1 eq) is added portion-wise to the stirred solution at 0 °C.
- The reaction mixture is allowed to warm to room temperature and stirred for 1 hour.
- 1-Bromopropane (1.05 eq) is added dropwise to the mixture at 0 °C.
- The reaction is stirred at room temperature for 16-24 hours.
- The reaction is quenched by the slow addition of water.
- The mixture is filtered through a pad of diatomaceous earth, and the filtrate is concentrated under reduced pressure.

- The residue is partitioned between ethyl acetate and water. The aqueous layer is extracted with ethyl acetate.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated.
- The crude product is purified by flash column chromatography or distillation to yield N-propylimidazole as a colorless to pale yellow oil.

Yield: 93%[\[3\]](#)

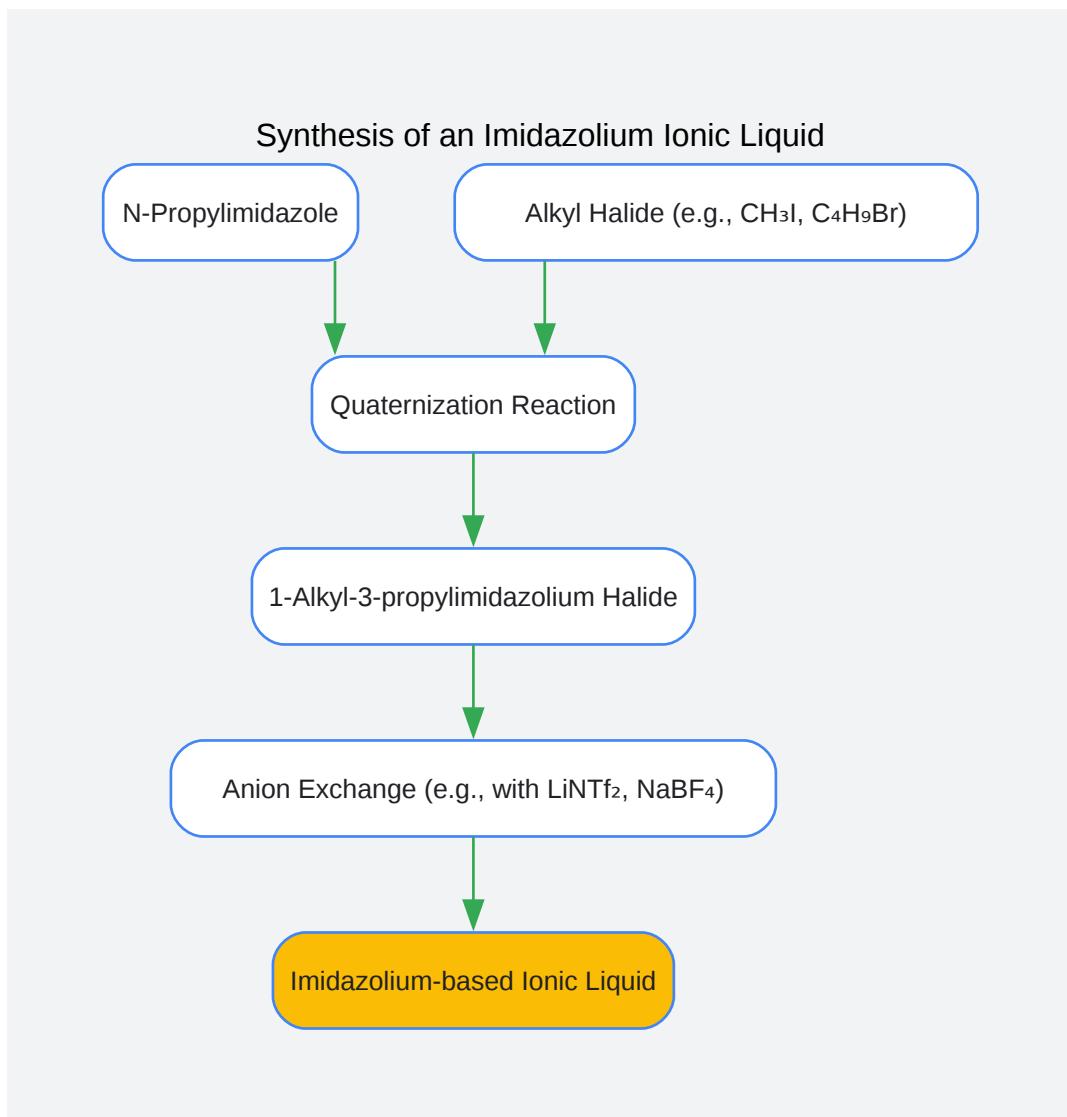
## Applications of N-Propylimidazole

N-propylimidazole's unique combination of a heterocyclic ring and an alkyl chain imparts properties that make it a valuable compound in several applications.

## Precursor for Ionic Liquids

One of the most significant applications of N-propylimidazole is as a precursor in the synthesis of imidazolium-based ionic liquids.[\[5\]](#) Ionic liquids are salts with low melting points that are finding increasing use as "green" solvents and catalysts in a variety of chemical processes. The N-propyl group can be one of the alkyl substituents on the imidazolium cation.

General Synthesis of an Imidazolium-Based Ionic Liquid:



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Caption: General pathway for the synthesis of an imidazolium ionic liquid from N-propylimidazole.

## Ligand in Coordination Chemistry

The nitrogen atoms in the imidazole ring of N-propylimidazole can act as Lewis bases, allowing the molecule to function as a ligand in coordination chemistry.<sup>[6][7]</sup> It can coordinate to a variety of metal centers, forming stable metal complexes. These complexes can have applications in catalysis, materials science, and as models for metalloenzymes.<sup>[3]</sup>

## Intermediate in Pharmaceutical and Agrochemical Synthesis

N-propylimidazole serves as a versatile building block in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs) and agrochemicals.<sup>[5][8]</sup> The imidazole moiety is a common scaffold in many biologically active compounds.

## Biological Activity and Signaling Pathways

The biological activity of N-propylimidazole itself is not extensively characterized in publicly available literature. However, the imidazole core is a well-known pharmacophore present in a wide range of therapeutic agents with diverse biological activities, including antifungal, antibacterial, anticancer, and anti-inflammatory properties.

It is plausible that N-propylimidazole could exhibit inhibitory effects on certain enzymes, as many imidazole-containing compounds are known to act as enzyme inhibitors, often by coordinating to the metal center in metalloenzymes.<sup>[9][10]</sup> Further research is needed to elucidate any specific biological targets or modulation of signaling pathways by N-propylimidazole. The current body of research does not point to a specific, well-defined signaling pathway that is directly and uniquely modulated by N-propylimidazole. Any potential biological effects are likely to be inferred from the broader class of imidazole-containing compounds.

## Conclusion

N-propylimidazole is a readily accessible and versatile heterocyclic compound with established applications as a precursor to ionic liquids, a ligand in coordination chemistry, and an intermediate in organic synthesis. While its specific biological activities and role in signaling pathways are not yet well-defined, the prevalence of the imidazole scaffold in medicinal chemistry suggests potential for future discoveries in this area. The detailed synthetic protocols and comprehensive physicochemical and spectroscopic data provided in this guide serve as a valuable resource for researchers and professionals working with this compound.

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## References

- 1. researchgate.net [researchgate.net]
- 2. n-Propylimidazole | C6H10N2 | CID 118785 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Propyl-1H-imidazole | 35203-44-2 [chemicalbook.com]
- 4. 2-Propylimidazole | C6H10N2 | CID 162617 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemimpex.com [chemimpex.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. nbinno.com [nbinno.com]
- 9. Mechanism of imidazole inhibition of a GH1  $\beta$ -glucosidase - PMC [pmc.ncbi.nlm.nih.gov]
- 10. nbinno.com [nbinno.com]
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